

Spectral Data for Dimethyl(2-bromoethyl)phosphonate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Dimethyl(2-bromoethyl)phosphonate
CAS No.:	26119-42-6
Cat. No.:	B3395263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl(2-bromoethyl)phosphonate is an organophosphorus compound of interest in various chemical research and development sectors. Its bifunctional nature, featuring a reactive bromoethyl group and a phosphonate ester, makes it a versatile building block for the synthesis of more complex molecules, including potential therapeutic agents and functionalized materials. Accurate and comprehensive spectral data (NMR, IR, MS) are crucial for its unambiguous identification, purity assessment, and for monitoring its transformations in chemical reactions.

This technical guide addresses the available spectral information for **Dimethyl(2-bromoethyl)phosphonate**. However, based on a comprehensive search of publicly accessible databases, a complete set of experimental spectral data (^1H NMR, ^{13}C NMR, ^{31}P NMR, IR, and MS) and detailed experimental protocols specifically for **Dimethyl(2-**

bromoethyl)phosphonate are not readily available. The majority of published spectral data pertains to the closely related analogue, Diethyl(2-bromoethyl)phosphonate.

While the direct spectral data for the dimethyl ester is elusive, this guide will present the available information and provide a logical framework for the expected spectral characteristics based on the structure of the molecule.

Experimental Protocols

Detailed experimental protocols for the synthesis and spectral characterization of **Dimethyl(2-bromoethyl)phosphonate** are not explicitly detailed in the searched scientific literature. The synthesis would likely follow a standard Michaelis-Arbuzov reaction between trimethyl phosphite and 1,2-dibromoethane.

General Synthetic Approach (Hypothetical):

A mixture of trimethyl phosphite and an excess of 1,2-dibromoethane would be heated under reflux. The progress of the reaction would be monitored by techniques such as thin-layer chromatography or ^{31}P NMR spectroscopy. Upon completion, the excess 1,2-dibromoethane would be removed under reduced pressure, and the crude product would be purified by vacuum distillation to yield pure **Dimethyl(2-bromoethyl)phosphonate**.

General Spectroscopic Analysis Protocols:

- **NMR Spectroscopy:** ^1H , ^{13}C , and ^{31}P NMR spectra would be recorded on a high-resolution NMR spectrometer (e.g., 400 MHz or higher). The sample would be dissolved in a deuterated solvent, typically chloroform- d (CDCl_3), containing tetramethylsilane (TMS) as an internal standard for ^1H and ^{13}C NMR. For ^{31}P NMR, an external standard of 85% H_3PO_4 is commonly used.
- **IR Spectroscopy:** The infrared spectrum would be obtained using a Fourier-transform infrared (FTIR) spectrometer. A thin film of the neat liquid sample would be placed between two potassium bromide (KBr) plates for analysis.
- **Mass Spectrometry:** Mass spectral data would be acquired using a mass spectrometer, likely with electron ionization (EI) or electrospray ionization (ESI) techniques, to determine the molecular weight and fragmentation pattern of the compound.

Data Presentation

Due to the lack of specific experimental data for **Dimethyl(2-bromoethyl)phosphonate**, the following tables present expected spectral data based on the known chemical shifts and coupling constants of similar organophosphorus compounds.

Table 1: Expected ^1H NMR Data for **Dimethyl(2-bromoethyl)phosphonate**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Coupling Constants (J, Hz)
~ 3.8	Doublet	6H	-P(O)(OCH ₃) ₂	$^3\text{JHP} \approx 11$
~ 3.5	Triplet of Doublets	2H	-CH ₂ Br	$^3\text{JHH} \approx 6$, $^3\text{JHP} \approx 18$
~ 2.4	Triplet of Doublets	2H	-CH ₂ -P(O)-	$^3\text{JHH} \approx 6$, $^2\text{JHP} \approx 18$

Table 2: Expected ^{13}C NMR Data for **Dimethyl(2-bromoethyl)phosphonate**

Chemical Shift (δ , ppm)	Assignment
~ 53	-P(O)(OCH ₃) ₂
~ 28 (doublet)	-CH ₂ -Br
~ 25 (doublet)	-CH ₂ -P(O)-

Table 3: Expected ^{31}P NMR Data for **Dimethyl(2-bromoethyl)phosphonate**

Chemical Shift (δ , ppm)
~ +28 to +32

Table 4: Expected IR Absorption Bands for **Dimethyl(2-bromoethyl)phosphonate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 2960	Medium	C-H stretch (aliphatic)
~ 1250	Strong	P=O stretch
~ 1030	Strong	P-O-C stretch
~ 650	Medium	C-Br stretch

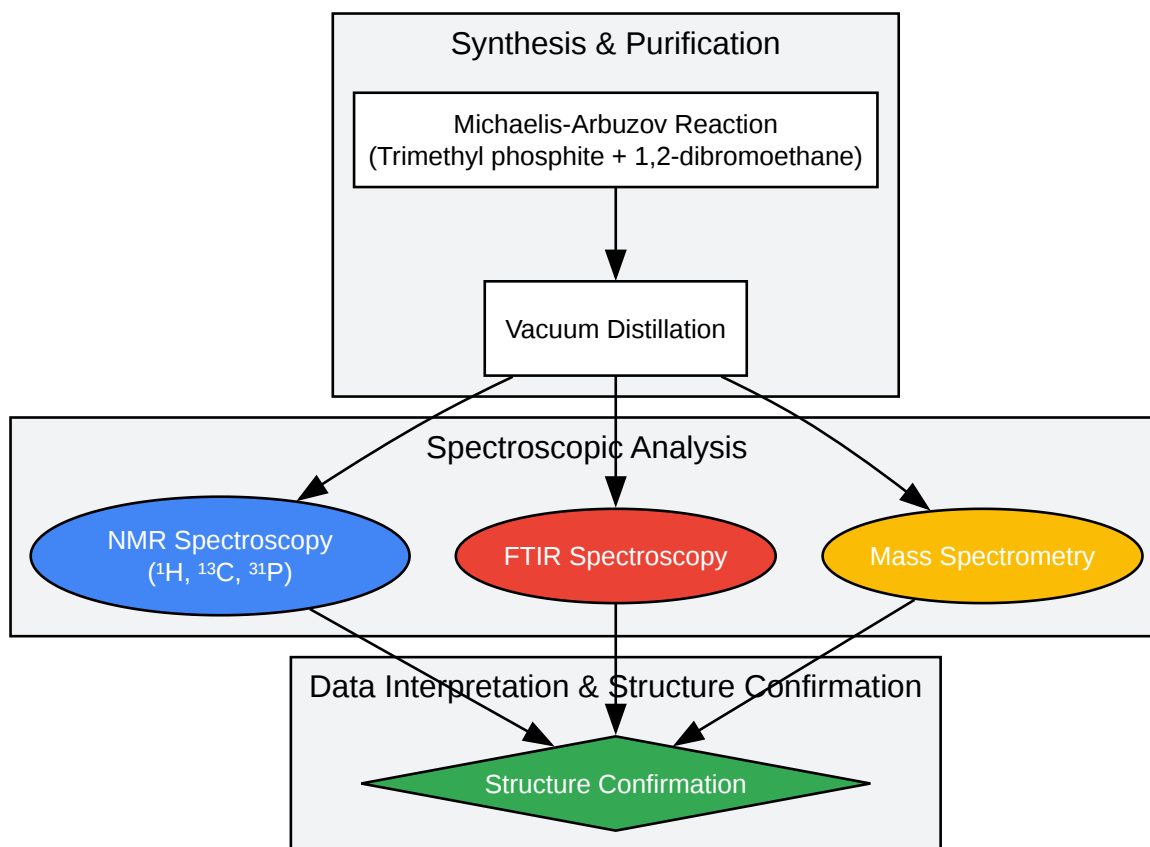
Table 5: Expected Mass Spectrometry Data for **Dimethyl(2-bromoethyl)phosphonate**

m/z	Interpretation
216/218	[M] ⁺ (Molecular ion peak with bromine isotopes)
137	[M - Br] ⁺
109	[P(O)(OCH ₃) ₂] ⁺
94	[CH ₂ P(O)OCH ₃] ⁺

Mandatory Visualization

The following diagram illustrates a logical workflow for the comprehensive spectral analysis of a synthesized organophosphonate compound like **Dimethyl(2-bromoethyl)phosphonate**.

Workflow for Spectral Analysis of Dimethyl(2-bromoethyl)phosphonate

[Click to download full resolution via product page](#)

Spectral Analysis Workflow

Conclusion

While a complete, experimentally verified set of spectral data for **Dimethyl(2-bromoethyl)phosphonate** is not readily available in the public domain, this guide provides a comprehensive overview of the expected spectral characteristics based on established principles of spectroscopy and data from analogous compounds. The provided hypothetical data and logical workflow for analysis serve as a valuable resource for researchers working with this compound. It is important to note that for the structurally similar Diethyl(2-bromoethyl)phosphonate, extensive spectral data is available and may serve as a useful reference.^{[1][2][3][4][5][6]} Researchers synthesizing **Dimethyl(2-bromoethyl)phosphonate** are encouraged to perform and publish a full spectral characterization to contribute to the collective body of scientific knowledge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DIETHYL 2-BROMOETHYLPHOSPHONATE(5324-30-1) ¹H NMR spectrum [chemicalbook.com]
- 2. Diethyl (2-bromoethyl)phosphonate | C₆H₁₄BrO₃P | CID 79218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DIETHYL 2-BROMOETHYLPHOSPHONATE(5324-30-1) ¹³C NMR spectrum [chemicalbook.com]
- 4. spectrabase.com [spectrabase.com]
- 5. DIETHYL 2-BROMOETHYLPHOSPHONATE(5324-30-1) IR Spectrum [chemicalbook.com]
- 6. Diethyl 2-bromoethylphosphonate 97 5324-30-1 [sigmaaldrich.com]
- To cite this document: BenchChem. [Spectral Data for Dimethyl(2-bromoethyl)phosphonate: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3395263/docs#spectral-data-for-dimethyl-2-bromoethyl-phosphonate-a-technical-overview]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)